

# Personal protective equipment for handling 1-Boc-3-carbamoylpiperidine

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## Compound of Interest

Compound Name: 1-Boc-3-carbamoylpiperidine

Cat. No.: B1283295

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## Essential Safety and Handling Guide for 1-Boc-3-carbamoylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Boc-3-carbamoylpiperidine** (CAS No. 91419-49-7), also known as tert-butyl 3-carbamoylpiperidine-1-carboxylate. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Boc-3-carbamoylpiperidine** is a chemical compound that requires careful handling to prevent potential health hazards. While specific toxicological data is limited, similar compounds can cause skin and eye irritation.<sup>[1][2]</sup> Therefore, a cautious approach and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3][4]
Skin Protection	Wear chemical-resistant, impervious clothing.[3][4] Handle with chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.[1] A lab coat should be worn.[1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[3][4]

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1-Boc-3-carbamoylpiperidine** is crucial to minimize exposure and ensure a safe laboratory environment.

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area.[5] The use of a chemical fume hood is highly recommended.
- Verify that safety showers and eyewash stations are readily accessible and in good working order.
- Before starting work, ensure all necessary PPE is available and in good condition.

### 2. Handling the Compound:

- Avoid the formation of dust and aerosols.[5]
- Avoid contact with skin and eyes.[5]

- Do not eat, drink, or smoke in the laboratory area.
- Wash hands thoroughly after handling the compound.

### 3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[1\]](#)

### 4. Spill Response:

- In case of a spill, evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- For solid spills, carefully sweep up the material and place it in a suitable, labeled container for disposal. Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.
- Report the spill to the appropriate environmental health and safety office.[\[1\]](#)

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **1-Boc-3-carbamoylpiperidine** and its containers is critical to prevent environmental contamination and comply with regulations.

### 1. Waste Segregation:

- Solid Waste: Contaminated items such as gloves, paper towels, and empty vials should be collected in a dedicated, labeled hazardous waste container.[\[1\]](#)
- Liquid Waste: Unused or waste solutions of the compound should be collected in a separate, labeled hazardous waste container for liquids.

## 2. Container Management:

- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous liquid waste.
- After rinsing, the container can be punctured to prevent reuse and disposed of according to institutional guidelines.

## 3. Final Disposal:

- All waste containing **1-Boc-3-carbamoylpiperidine** must be treated as hazardous chemical waste.<sup>[1]</sup>
- The disposal of this chemical waste must be handled by a licensed hazardous waste disposal company.<sup>[1]</sup> Do not dispose of it down the drain or in regular trash.

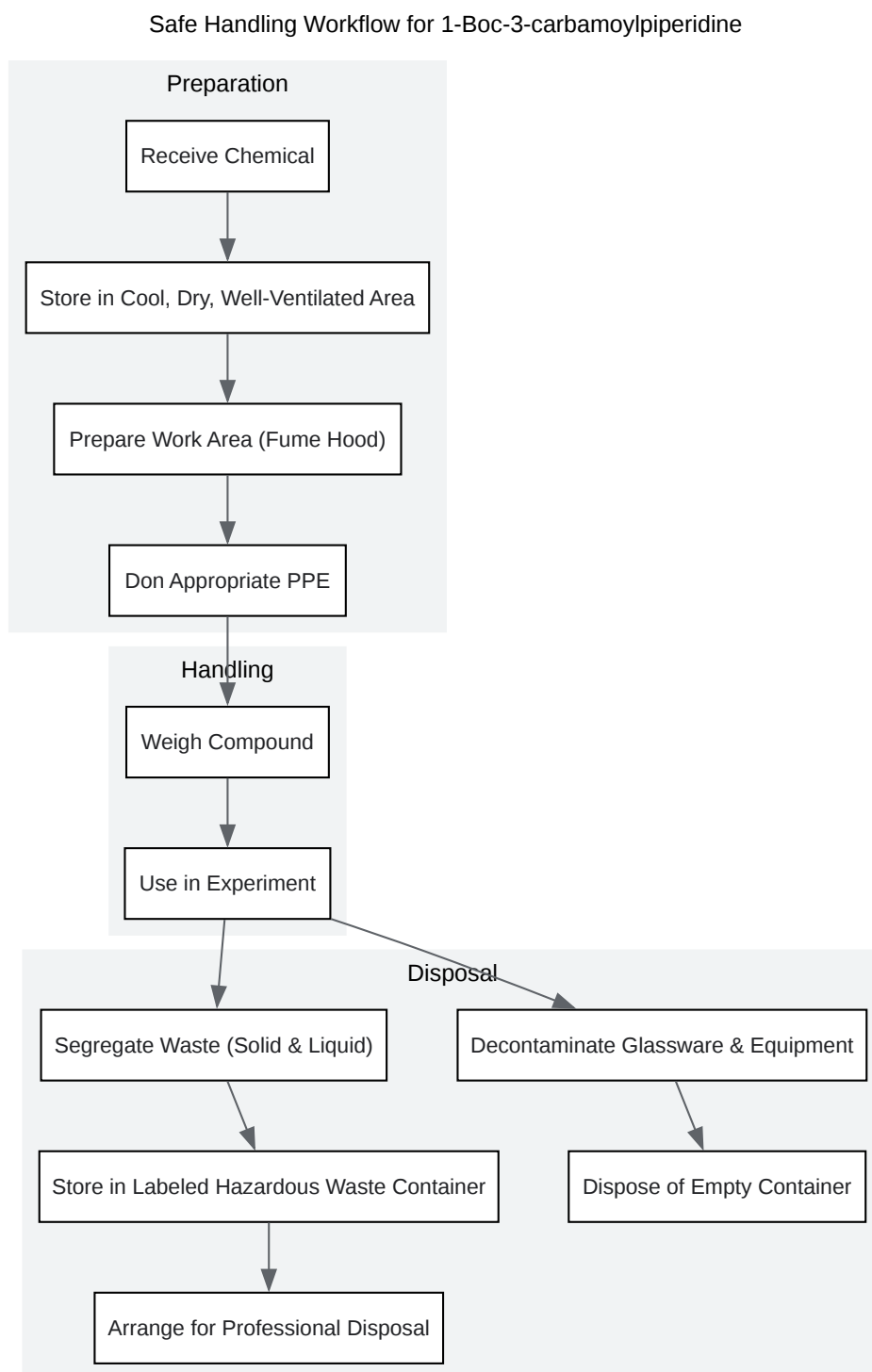
## Quantitative Data

Comprehensive toxicological and physical hazard data for **1-Boc-3-carbamoylpiperidine** is not readily available. The following table summarizes the available information.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>20</sub> N <sub>2</sub> O <sub>3</sub> <sup>[6]</sup>
Molecular Weight	228.29 g/mol <sup>[6]</sup>
CAS Number	91419-49-7 <sup>[3][6][7]</sup>
Melting Point	174.0 to 178.0 °C <sup>[7]</sup>
Boiling Point	384.4 °C at 760 mmHg <sup>[7]</sup>
Flash Point	186.3 °C <sup>[7]</sup>
Occupational Exposure Limits	No data available
LD50/LC50	No data available

## Experimental Workflow Diagram

The following diagram illustrates the safe handling workflow for **1-Boc-3-carbamoylpiperidine**, from receipt of the chemical to its final disposal.



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Caption: Workflow for safe handling of **1-Boc-3-carbamoylpiperidine**.

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